

Essential Safety and Disposal Guidance for BI-749327

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	BI-749327	
Cat. No.:	B2540885	Get Quote

For researchers, scientists, and professionals in drug development, the proper handling and disposal of investigational compounds like **BI-749327** are paramount for laboratory safety and environmental protection. This document provides a procedural guide for the safe disposal of **BI-749327**, alongside essential safety data and an overview of its biological mechanism of action.

Safety and Handling Information

BI-749327 is an inhibitor of the transient receptor potential canonical 6 (TRPC6) channel. While comprehensive hazard information is not fully established, it should be handled as a potentially hazardous substance. Users must consult the complete Safety Data Sheet (SDS) provided by the supplier before use.

General Safety Precautions:

- Do not ingest, inhale, or allow contact with eyes, skin, or clothing.
- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.
- Wash hands thoroughly after handling.



Quantitative Data Summary

The following table summarizes key quantitative data for BI-749327.

Property	Value
Molecular Formula	C23H21F3N4O2
Molecular Weight	442.4 g/mol
Solubility in DMSO	1 - 10 mg/mL (Sparingly soluble)
Solubility in Acetonitrile	0.1 - 1 mg/mL (Slightly soluble)
Storage Temperature	-20°C

Step-by-Step Disposal Protocol

Dispose of **BI-749327** and its containers in accordance with all applicable local, state, and federal regulations.

Waste Identification:

Characterize all waste containing BI-749327 as potentially hazardous chemical waste.
 This includes unused neat compound, solutions, contaminated labware (e.g., pipette tips, vials), and contaminated PPE.

Waste Segregation:

- Solid Waste: Collect unused or expired solid BI-749327 and contaminated disposable labware in a designated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Collect solutions containing BI-749327 in a separate, leak-proof, and clearly labeled hazardous waste container. Do not mix with other incompatible waste streams.
- Sharps Waste: Dispose of any needles or other sharps used for handling BI-749327 in a designated sharps container.

Container Labeling:



- Label all waste containers with "Hazardous Waste" and the full chemical name: "[4-(6-amino-3-pyridazinyl)-1-piperidinyl][4-[4-(trifluoromethyl)phenoxy]phenyl]-methanone" or "BI-749327".
- Indicate the approximate concentration and quantity of the waste.
- Storage of Waste:
 - Store waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and proper disposal of the waste.
 - Provide the EHS department or contractor with the Safety Data Sheet for BI-749327.

BI-749327 Signaling Pathway

BI-749327 is a selective antagonist of the TRPC6 ion channel. Activation of TRPC6 leads to an influx of calcium ions (Ca²⁺), which in turn activates the calmodulin-dependent phosphatase, calcineurin. Calcineurin then dephosphorylates the Nuclear Factor of Activated T-cells (NFAT), allowing it to translocate to the nucleus and promote the transcription of genes involved in pathological processes such as cardiac hypertrophy and fibrosis. By blocking TRPC6, **BI-749327** inhibits this signaling cascade.[1][2][3][4]



Click to download full resolution via product page

BI-749327 Inhibition of the TRPC6-Calcineurin-NFAT Signaling Pathway.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. rmit.alma.exlibrisgroup.com [rmit.alma.exlibrisgroup.com]
- 2. In vivo selective inhibition of TRPC6 by antagonist BI 749327 ameliorates fibrosis and dysfunction in cardiac and renal disease - PMC [pmc.ncbi.nlm.nih.gov]
- 3. spandidos-publications.com [spandidos-publications.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Essential Safety and Disposal Guidance for BI-749327].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2540885#bi-749327-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com